

# An In-depth Technical Guide to 2-Methyl-3-pentanol

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## Compound of Interest

Compound Name: 2-Methyl-3-pentanol

Cat. No.: B165387

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This guide provides a comprehensive overview of **2-methyl-3-pentanol**, including its chemical identity, physicochemical properties, synthesis protocols, and relevant applications for researchers, scientists, and drug development professionals.

## Chemical Identity and Structure

The preferred IUPAC name for the organic chemical compound with the common name **2-methyl-3-pentanol** is 2-methylpentan-3-ol[1][2][3]. It is classified as a secondary alcohol[1].

The chemical structure is characterized by a five-carbon pentane chain with a hydroxyl (-OH) group located on the third carbon and a methyl (-CH<sub>3</sub>) group on the second carbon.

- Molecular Formula: C<sub>6</sub>H<sub>14</sub>O[1][2][3][4][5]
- SMILES String: CCC(O)C(C)C
- InChI Key: ISTJMQSHILQAEC-UHFFFAOYSA-N[1]

## Physicochemical Properties

A summary of the key quantitative properties of **2-methyl-3-pentanol** is presented in the table below. These properties are essential for its handling, application in experimental settings, and for analytical characterization.

Property	Value	Source(s)
Molar Mass	102.174 g/mol	[1][2]
Appearance	Colorless liquid	[1][2]
Density	0.819 g/mL at 25 °C	[6]
0.8243 g/cm <sup>3</sup> at 20 °C	[1][4]	
Boiling Point	128 °C	
126.5 °C	[1][4]	
Flash Point	46 °C (115 °F) - closed cup	[7]
Solubility in Water	20 g/L	[1][4]
Refractive Index	1.417 at 20 °C	[6][7]
Vapor Pressure	5.38 mmHg	[2]

## Experimental Protocols

A multi-step synthesis can be employed to produce **2-methyl-3-pentanol** from 2-methylpentane. This process involves bromination, elimination, and hydroboration-oxidation reactions[8].

### Step 1: Bromination of 2-Methylpentane

- Reaction: 2-methylpentane is reacted with bromine (Br<sub>2</sub>) in the presence of ultraviolet (UV) light.
- Reagents: 2-methylpentane, Bromine (Br<sub>2</sub>), UV light.
- Product: 2-bromo-2-methylpentane.
- Mechanism: Free radical halogenation.

### Step 2: Elimination Reaction

- Reaction: The resulting 2-bromo-2-methylpentane undergoes an E2 elimination reaction with a strong base.
- Reagents: 2-bromo-2-methylpentane, Sodium methoxide (NaOMe) in methanol (MeOH).
- Product: 2-methyl-2-pentene.
- Mechanism: E2 elimination.

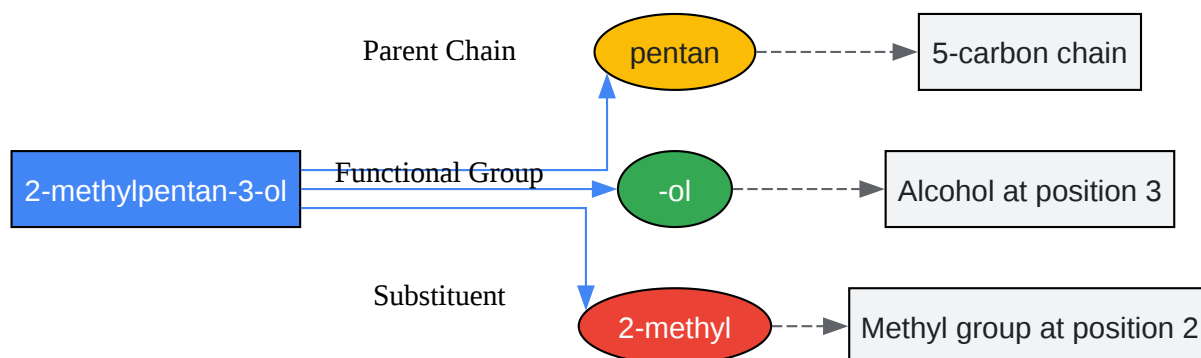
### Step 3: Hydroboration-Oxidation

- Reaction: The alkene, 2-methyl-2-pentene, is hydrated via an anti-Markovnikov addition of a hydroxyl group.
- Reagents: 1. Borane-tetrahydrofuran complex (BH<sub>3</sub>-THF), 2. Hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>) and sodium hydroxide (NaOH).
- Product: A racemic mixture of **2-methyl-3-pentanol**.
- Mechanism: Hydroboration-oxidation.

Other notable synthetic strategies for **2-methyl-3-pentanol** include the use of Grignard and Wittig reactions, which offer different approaches to forming the carbon skeleton and introducing the hydroxyl group[9]. For instance, a Grignard reaction could involve the reaction of an appropriate Grignard reagent with an aldehyde[9].

## Visualizations

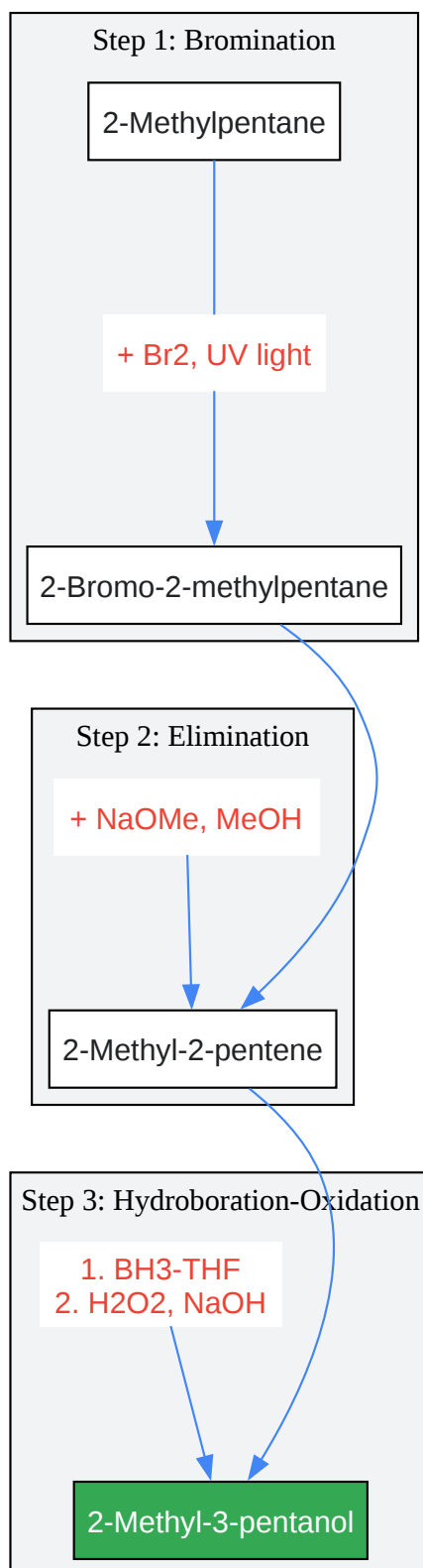
The following diagram illustrates the logical breakdown of the IUPAC name "2-methylpentan-3-ol".



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Logical breakdown of the IUPAC name for 2-methylpentan-3-ol.

The diagram below outlines the experimental workflow for the synthesis of **2-methyl-3-pentanol** from 2-methylpentane.



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Workflow for the synthesis of **2-methyl-3-pentanol**.

## Applications and Occurrence

**2-Methyl-3-pentanol** has been identified as a volatile marker and is also used as a fuel[1][6][10]. In terms of natural occurrence, it has been reported in *Camellia sinensis*, the plant species whose leaves and leaf buds are used to produce tea[2]. Its potential as a neurotoxin has also been noted[11].

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## References

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